

Indium Tin Pentachloride: An Overview of a Putative Precursor Material

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Compound of Interest

Compound Name: *Indium tin pentachloride*

Cat. No.: *B15177337*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a concise summary of the currently available information regarding **indium tin pentachloride**. It is important to note that this compound is not well-characterized in publicly accessible scientific literature, and much of the available data is computational. The information suggests that "**indium tin pentachloride**" is likely a complex salt or an intermediate species rather than a stable, isolable compound. It is most frequently associated with precursor solutions for the synthesis of indium tin oxide (ITO).

Chemical and Physical Properties

Quantitative experimental data on the chemical and physical properties of **indium tin pentachloride** are not readily available. The primary source of information comes from computational chemistry databases.

Table 1: Computed Properties of **Indium Tin Pentachloride**

Property	Value	Source
Molecular Formula	$\text{Cl}_5\text{InSn}^{2+}$	PubChem
IUPAC Name	indium(3+);tin(4+);pentachloride	PubChem
Molecular Weight	410.8 g/mol	PubChem
Monoisotopic Mass	409.65034 Da	PubChem
CAS Number	37362-82-6	PubChem

Note: These properties are computed and have not been experimentally verified.

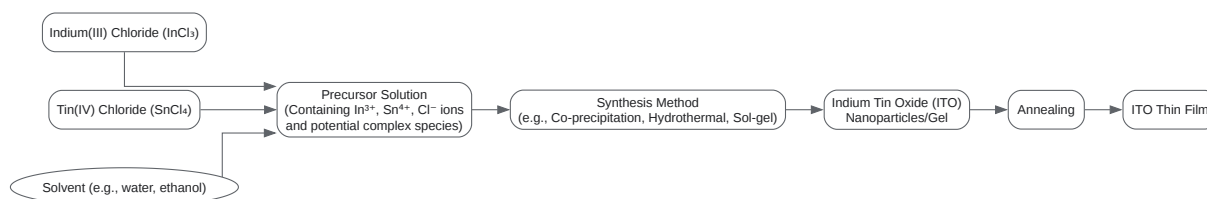
Synthesis and Reactivity

There are no specific, detailed experimental protocols for the synthesis of a stable compound with the formula InSnCl_5 . The name "**indium tin pentachloride**" likely refers to a species present in solutions containing both indium and tin chlorides. Such solutions are commonly used as precursors for the fabrication of indium tin oxide (ITO) thin films and nanoparticles.

The synthesis of ITO often involves the co-precipitation or hydrothermal treatment of indium(III) chloride (InCl_3) and tin(IV) chloride (SnCl_4) in a controlled stoichiometric ratio. It is within these precursor solutions that complex chloro-species containing both indium and tin may form.

Role in Indium Tin Oxide (ITO) Synthesis

Indium tin oxide is a transparent conducting oxide widely used in electronic displays, solar cells, and other optoelectronic devices. The properties of ITO films are highly dependent on the synthesis conditions, including the nature of the precursor solution. The general workflow for ITO synthesis from chloride precursors can be summarized as follows:



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Figure 1: A generalized workflow for the synthesis of Indium Tin Oxide (ITO) from chloride precursors.

Structural Information

There is no experimental crystallographic data available for **indium tin pentachloride**. Computational models suggest a simple ionic association of indium(III), tin(IV), and chloride ions. However, the actual structure in solution or as a potential solid is likely more complex, possibly involving chloro-bridged polynuclear cations.

Spectroscopic Data

No experimental spectroscopic data (e.g., NMR, IR, Raman, UV-Vis) for a compound specifically identified as "**indium tin pentachloride**" has been found in the public domain. Characterization of precursor solutions for ITO synthesis might reveal spectroscopic signatures of mixed indium-tin chloro complexes, but such studies have not been explicitly reported in the searched literature.

Conclusion

"**Indium tin pentachloride**" appears to be a descriptor for a component within a chemical system rather than a well-defined, stable compound. The available information is limited to computed data from chemical databases. The primary relevance of this term is in the context of precursor chemistry for the synthesis of indium tin oxide. Researchers and professionals in

drug development are unlikely to encounter this as a discrete chemical entity. Future studies on the fundamental chemistry of ITO precursor solutions may provide more insight into the nature and role of such mixed-metal halide species.

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